

Physical and chemical properties of Diarylide Yellow AAOT

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Compound of Interest

Compound Name: Pigment Yellow 14

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Diarylide Yellow AAOT: A Comprehensive Technical Guide

An In-depth Analysis of C.I. **Pigment Yellow 14** for Researchers and Drug Development Professionals

Diarylide Yellow AAOT, identified by the Color Index name C.I. **Pigment Yellow 14**, is a prominent member of the diarylide pigment family.^{[1][2][3]} This synthetic organic pigment is widely utilized across various industries, notably in the manufacturing of printing inks, plastics, and paints, owing to its vibrant greenish-yellow hue and favorable performance characteristics.^{[1][4][5]} This technical guide provides a detailed examination of the physical and chemical properties of Diarylide Yellow AAOT, outlines the experimental protocols for their determination, and presents a logical workflow for its comprehensive characterization.

Core Physical and Chemical Properties

Diarylide Yellow AAOT is chemically known as 2,2'-[(3,3'-Dichlorobiphenyl-4,4'-diyl)bis(azo)]bis[N-(2-methylphenyl)-3-oxobutanamide].^[1] It is a disazo pigment derived from 3,3'-dichlorobenzidine.^{[1][2]} While often depicted with an azo (-N=N-) structure, crystallographic studies suggest that it predominantly exists in the more stable keto-hydrazone tautomeric form.^[2]

The fundamental physicochemical properties of Diarylide Yellow AAOT are summarized in the tables below, providing a consolidated view of its key characteristics.

Table 1: General and Physical Properties

Property	Value
Chemical Name	2,2'-[(3,3'-Dichlorobiphenyl-4,4'-diyl)bis(azo)]bis[N-(2-methylphenyl)-3-oxobutanamide][1]
C.I. Name	Pigment Yellow 14[1][6]
C.I. Number	21095[6][7]
CAS Number	5468-75-7[1][6][7]
EC Number	226-789-3[1][7]
Molecular Formula	C ₃₄ H ₃₀ Cl ₂ N ₆ O ₄ [1]
Molecular Weight	657.55 g/mol [1]
Appearance	Yellow to orange powder[1]
Density	Approx. 1.32 - 1.6 g/cm ³ [7][8]
Melting Point	Approx. 336 °C[1][4]
Oil Absorption	35-53 g/100g [7][9][10]
Specific Surface Area	10-62 m ² /g[1][10]
pH Value	5.0 - 8.0[1][9]

Table 2: Solubility and Resistance Properties

Medium	Resistance/Solubility
Water	Insoluble[1][4]
Toluene	Slightly soluble[1][4]
Concentrated H ₂ SO ₄	Soluble (yields a bright red to orange solution) [1][4]
Xylene	Good resistance[1]
Ethanol	Good to excellent resistance[1]
Ethyl Acetate	Excellent resistance[1]
5% HCl	Excellent resistance[1]
5% NaOH	Excellent resistance[1]
Soap Solution	Good resistance[1]

Table 3: Performance and Stability Characteristics

Property	Rating/Value
Heat Stability	Stable up to 180-200 °C[1][9]
Lightfastness (Full Tone)	3-6 (on a scale of 1-8)[1][8][9]
Lightfastness (Tint Tone)	3-4 (on a scale of 1-8)[1]
Weather Resistance	Moderate (3 on a scale of 1-5)[10]
Migration Resistance	Good (4 on a scale of 1-5)[9]
Bleeding Resistance	Good (4 on a scale of 1-5)[9]

Experimental Protocols

The characterization of Diarylide Yellow AAOT involves a series of standardized tests to ensure quality and consistency. The methodologies for key experiments are detailed below.

Determination of Oil Absorption (ASTM D281)

The oil absorption of a pigment is a measure of the amount of oil required to wet a specific weight of the pigment to form a coherent paste. This property is crucial for ink and paint formulations as it indicates the vehicle demand of the pigment.[\[11\]](#)

Methodology:

- A known weight of the pigment is placed on a smooth, non-absorbent surface, such as a glass plate.
- Linseed oil is added dropwise from a burette to the pigment.
- After the addition of each drop, the oil is thoroughly incorporated into the pigment by rubbing with a spatula.[\[4\]](#)
- The endpoint is reached when a stiff, putty-like paste is formed that does not break or separate.
- The volume of oil used is recorded, and the oil absorption is calculated as the grams of oil required per 100 grams of pigment.

Lightfastness Testing (ASTM D4303)

Lightfastness determines the resistance of the pigment to color change upon exposure to light. This is a critical parameter for applications where color stability is essential.

Methodology:

- A dispersion of the pigment in a suitable vehicle (e.g., acrylic emulsion, oil) is prepared.
- The dispersion is applied to a substrate to create uniform test specimens.
- A portion of each specimen is shielded from light to serve as an unexposed reference.
- The specimens are exposed to a controlled light source, such as a xenon-arc lamp, which simulates natural sunlight.[\[12\]](#)[\[13\]](#)
- The exposure is carried out for a specified duration or until a certain radiant exposure is reached.

- After exposure, the color difference between the exposed and unexposed areas is measured using a spectrophotometer or colorimeter, and calculated using the CIE 1976 Lab* color difference equation.[13]
- The lightfastness is then rated according to a standard scale (e.g., Blue Wool Scale or ASTM I-V categories).[14]

Chemical Resistance Testing (ISO 787-14)

This test evaluates the stability of the pigment when exposed to various chemical agents, such as acids and alkalis.

Methodology:

- A panel coated with a paint or ink containing the pigment is prepared.
- A spot test is conducted by placing a drop of the chemical agent (e.g., 5% HCl, 5% NaOH) onto the coated surface.
- The spot is covered with a watch glass to prevent evaporation and left for a specified period.
- After the exposure time, the chemical is washed off, and the panel is examined for any changes in color, gloss, or blistering.
- The resistance is rated on a scale from 1 (poor) to 5 (excellent) based on the degree of change observed.

Particle Size Analysis (Laser Diffraction)

The particle size distribution of a pigment significantly influences its optical properties, such as color strength and opacity, as well as its dispersibility.

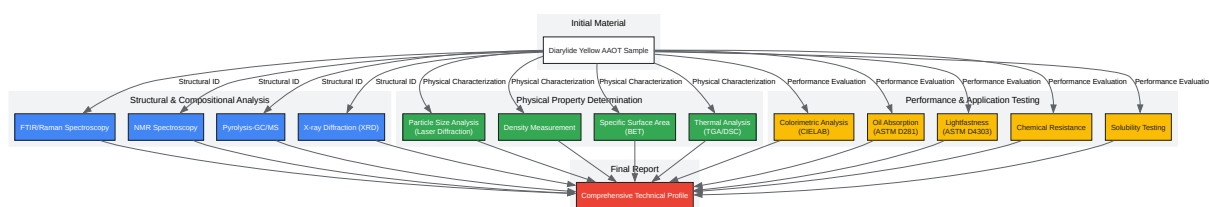
Methodology:

- A dilute suspension of the pigment is prepared in a suitable liquid dispersant. The suspension is sonicated to ensure deagglomeration.
- The suspension is circulated through a laser diffraction instrument.

- As the particles pass through a laser beam, they scatter light at angles that are inversely proportional to their size.
- A series of detectors measure the angular distribution of the scattered light.
- The particle size distribution is calculated from the light scattering pattern using the Mie or Fraunhofer theory.[15]

Characterization Workflow

A comprehensive characterization of Diarylide Yellow AAOT involves a multi-faceted approach, integrating various analytical techniques to elucidate its structural, physical, and performance properties. The following diagram illustrates a logical workflow for such a characterization.



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Caption: Workflow for the comprehensive characterization of Diarylide Yellow AAOT.

Conclusion

Diarylide Yellow AAOT (C.I. **Pigment Yellow 14**) is a well-established organic pigment with a defined set of physical and chemical properties that make it suitable for a range of applications. Its moderate lightfastness and heat stability, coupled with good chemical resistance, offer a balance of performance and cost-effectiveness. The standardized experimental protocols outlined in this guide provide a framework for the consistent and reliable evaluation of this pigment, ensuring its quality and suitability for its intended use in research, development, and industrial manufacturing. The presented characterization workflow offers a systematic approach for a thorough analysis, from fundamental structural elucidation to application-specific performance testing.

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